

1-Methyl-1,3-cyclohexadiene CAS number and molecular structure

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Compound of Interest

Compound Name: 1-Methyl-1,3-cyclohexadiene

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An In-depth Technical Guide to 1-Methyl-1,3-cyclohexadiene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Methyl-1,3-cyclohexadiene**, a significant intermediate in organic synthesis. The document details its chemical identity, physicochemical properties, and key synthetic considerations. It is intended to serve as a valuable resource for professionals engaged in chemical research and pharmaceutical development.

Chemical Identity and Molecular Structure

1-Methyl-1,3-cyclohexadiene is a cyclic olefin that serves as a versatile building block in the synthesis of more complex molecules. Its structure, featuring a conjugated diene system, makes it a valuable participant in various cycloaddition reactions.

- IUPAC Name: 1-methylcyclohexa-1,3-diene[1]
- CAS Number: 1489-56-1[2][3][4][5]
- Molecular Formula: C₇H₁₀[2][5][6]
- Synonyms: 2,3-Dihydrotoluene, 5,6-Dihydrotoluene[1][5]

The molecular structure of **1-Methyl-1,3-cyclohexadiene** is depicted below:

Molecular Structure of 1-Methyl-1,3-cyclohexadiene

Physicochemical and Spectroscopic Data

A summary of the key physical and chemical properties of **1-Methyl-1,3-cyclohexadiene** is provided in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Weight	94.156 g/mol	[2][6]
Appearance	Colorless oily liquid	[1]
Boiling Point	115.8 °C at 760 mmHg	[2]
Density	0.848 g/cm ³	[2]
Refractive Index	1.44600 to 1.45200 @ 20.00 °C	[3]
Flash Point	4 °C (39 °F)	[2][3]
SMILES	CC1=CC=CCC1	[1][2][6][7]
InChIKey	QMFJIJFIHIDENY-UHFFFAOYSA-N	[5][6]

Spectroscopic data is critical for the identification and characterization of **1-Methyl-1,3-cyclohexadiene**. Available spectral information includes ¹³C NMR, GC-MS, and vapor phase IR.[1][8]

Experimental Protocols: Synthesis and Purification

1-Methyl-1,3-cyclohexadiene can be synthesized through various methods. A common laboratory-scale approach is the dehydrohalogenation of a suitable dihalogenated precursor. The following protocol is a representative method adapted from the synthesis of the parent compound, 1,3-cyclohexadiene.

Synthesis via Dehydrohalogenation of 1,2-Dibromo-1-methylcyclohexane

This procedure involves the elimination of two molecules of hydrogen bromide from 1,2-dibromo-1-methylcyclohexane using a strong base.

Materials and Reagents:

- 1,2-Dibromo-1-methylcyclohexane
- Sodium ethoxide or a similar strong base
- Anhydrous ethanol (solvent)
- Anhydrous magnesium sulfate (drying agent)
- Metallic sodium (for purification)

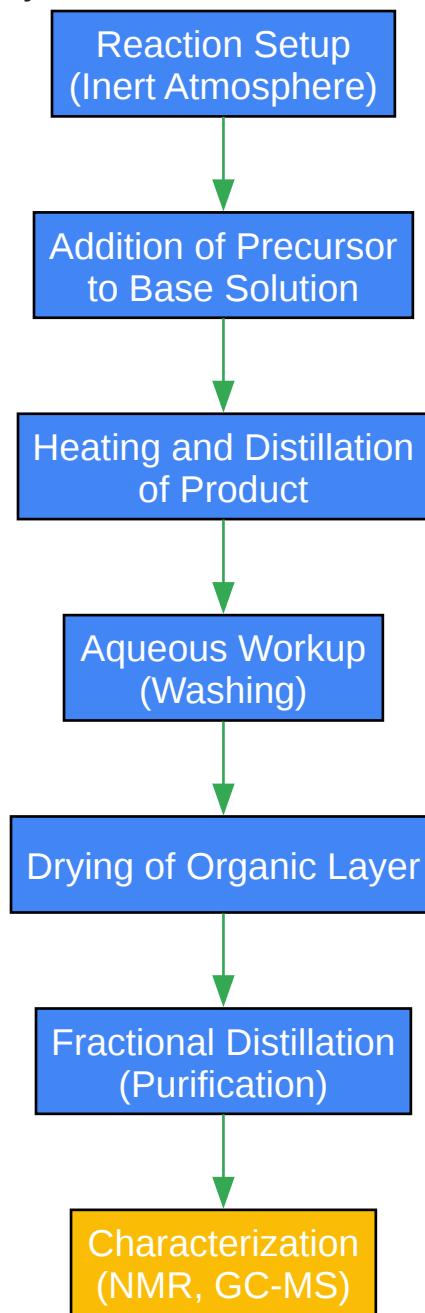
Procedure:

- **Reaction Setup:** A multi-necked round-bottom flask is equipped with a mechanical stirrer, a dropping funnel, and a condenser set for distillation.
- **Base Preparation:** A solution of sodium ethoxide in anhydrous ethanol is prepared in the reaction flask under an inert atmosphere (e.g., nitrogen or argon).
- **Substrate Addition:** 1,2-Dibromo-1-methylcyclohexane is added dropwise to the stirred base solution at a controlled temperature to manage the exothermic reaction.
- **Reaction and Distillation:** The reaction mixture is heated to facilitate the elimination reaction. The product, **1-Methyl-1,3-cyclohexadiene**, being volatile, is distilled from the reaction mixture as it is formed.
- **Workup:** The distillate is washed with water to remove any remaining ethanol and base. The organic layer is then separated.
- **Drying:** The crude product is dried over an anhydrous drying agent, such as magnesium sulfate, to remove residual water.

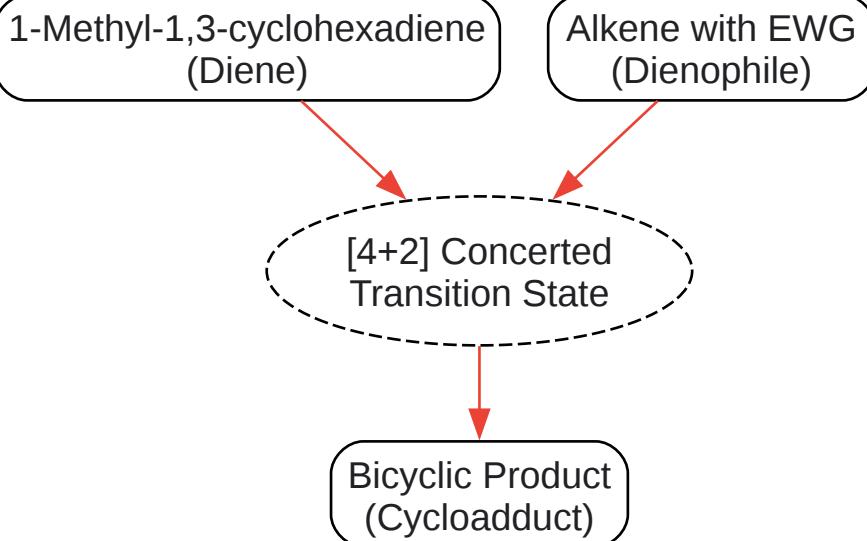
- Final Purification: The dried product is purified by fractional distillation, often over metallic sodium, to remove any impurities.[2]

A generalized workflow for the synthesis and purification is illustrated below.

General Synthesis and Purification Workflow



Generic Diels-Alder Reaction Pathway

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